

Safe Disposal of 1-Phenylhexan-3-one: A Procedural Guide

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Compound of Interest

Compound Name: 1-Phenylhexan-3-one

Cat. No.: B1360221

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental protection. This guide provides essential safety and logistical information for the proper disposal of **1-Phenylhexan-3-one**, a common intermediate in organic synthesis.

Key Safety and Hazard Information

1-Phenylhexan-3-one is classified under the Globally Harmonized System (GHS) with the following primary hazards:

- H302: Harmful if swallowed.[1]
- H318: Causes serious eye damage.[1]
- It may also be toxic to aquatic life with long-lasting effects.[2]

Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times when handling this chemical.[3] Work should be conducted in a well-ventilated area or under a chemical fume hood.

Quantitative Data

The following table summarizes the key physical and chemical properties of **1-Phenylhexan-3-one**.

| Property | Value |
|-------------------|------------------------------------|
| Molecular Formula | C ₁₂ H ₁₆ O |
| Molecular Weight | 176.25 g/mol [1] |
| Appearance | Pale yellow to colorless liquid[4] |
| Density | 0.95 g/cm ³ [4] |
| Boiling Point | 260.8°C at 760 mmHg[4] |
| Flash Point | 107°C[5] |
| Vapor Pressure | 0.012 mmHg at 25°C[4][5] |

Standard Operating Procedure for Disposal

The following protocol outlines the step-by-step procedure for the safe disposal of **1-Phenylhexan-3-one**. This procedure is a general guideline and must be adapted to comply with all applicable local, regional, and national regulations.

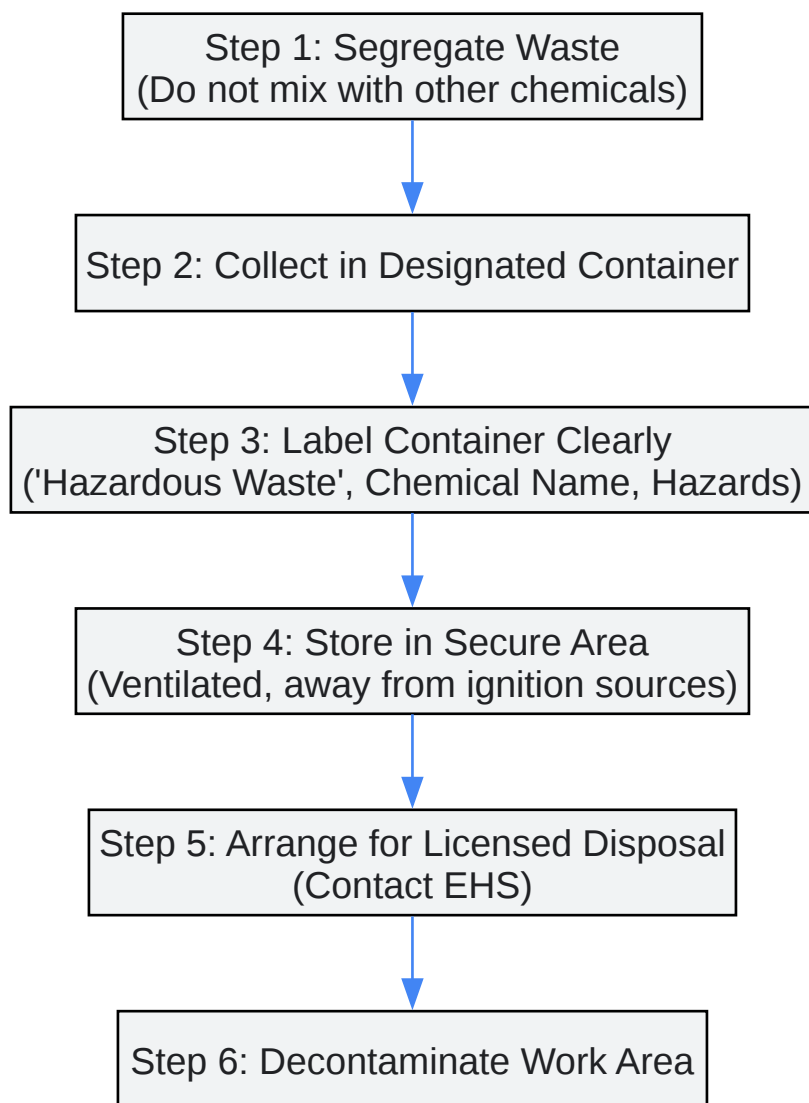
Experimental Protocol: Disposal of **1-Phenylhexan-3-one**

- Segregation and Collection:
 - Do not mix **1-Phenylhexan-3-one** waste with other waste streams.[2][6]
 - Collect all waste containing **1-Phenylhexan-3-one**, including contaminated consumables (e.g., pipette tips, weighing boats), in a designated, properly labeled, and sealed waste container.
 - The container should be made of a material compatible with organic ketones.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**1-Phenylhexan-3-one**," and the associated hazard pictograms (e.g., corrosive, harmful).
- Storage:

- Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
- Keep the container away from sources of ignition and incompatible materials such as strong oxidizing agents and strong acids.^[5]
- Waste Manifest and Pickup:
 - Complete a hazardous waste manifest form as required by your institution's Environmental Health and Safety (EHS) department.
 - Arrange for a licensed hazardous waste disposal company to collect the waste.
- Decontamination:
 - Decontaminate any surfaces or equipment that may have come into contact with **1-Phenylhexan-3-one** using an appropriate solvent (e.g., ethanol, acetone) followed by soap and water.
 - Dispose of all cleaning materials as hazardous waste.
- Emergency Procedures:
 - In case of a spill, evacuate the area and prevent the spill from entering drains.^{[2][3][6]}
 - Absorb the spill with an inert material (e.g., vermiculite, sand) and collect it in a sealed container for disposal as hazardous waste.
 - In case of skin or eye contact, rinse immediately and thoroughly with water for several minutes and seek medical attention.^{[3][5]}

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1-Phenylhexan-3-one**.



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Disposal workflow for **1-Phenylhexan-3-one**.

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- To cite this document: BenchChem. [Safe Disposal of 1-Phenylhexan-3-one: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1360221#1-phenylhexan-3-one-proper-disposal-procedures]

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